

Technical Monograph: *trans*-4-Butylcyclohexanecarboxylic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>trans</i> -4-Butylcyclohexanecarboxylic Acid
CAS No.:	38289-28-0
Cat. No.:	B3019037

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Core Focus: Physicochemical Properties, Synthesis Logic, and Mesogenic Applications[1]

Executive Summary

***trans*-4-Butylcyclohexanecarboxylic acid** (CAS: 38289-28-0) is a pivotal cycloaliphatic building block, primarily utilized in the synthesis of nematic liquid crystals and as a lipophilic scaffold in drug discovery.[2] Unlike its aromatic analog (4-butylbenzoic acid), this saturated system introduces specific stereochemical constraints—favoring a linear, rod-like geometry in its *trans* configuration—that are essential for mesophase stability.[2]

This guide addresses a critical gap in common literature: while database aggregators list theoretical boiling points, the practical handling of this compound revolves around its low melting point (35–38 °C) and the thermodynamic necessity of the *trans*-isomer over the kinetically favored *cis*-isomer.

Physicochemical Profile

The boiling point of **trans-4-butylcyclohexanecarboxylic acid** is frequently cited from predictive models.[2][3] In practical laboratory settings, this compound is handled as a low-melting solid or a viscous supercooled liquid.[2]

Table 1: Core Physical Properties

Property	Value	Technical Context
CAS Number	38289-28-0	Specific to the trans isomer.[2] [4]
Molecular Formula	C ₁₁ H ₂₀ O ₂	MW: 184.28 g/mol
Melting Point	35.0 – 38.0 °C	Solid at 20°C; easily liquefies upon gentle heating.[2]
Boiling Point (Atm)	~283 – 288 °C (Predicted)	Do not distill at 1 atm. Decomposition likely.[2]
Boiling Point (Vac)	~145 – 150 °C @ 10 mmHg	Estimated range for effective vacuum distillation.[2]
pKa	~4.92	Typical for aliphatic carboxylic acids.[2]
Appearance	White crystalline powder	Often appears as a waxy mass due to low MP.[2]
Solubility	Methanol, DCM, Toluene	Poorly soluble in water; high solubility in organic solvents.[2]

The Boiling Point Paradox

While the theoretical atmospheric boiling point is ~283 °C, attempting to reach this temperature often results in decarboxylation or polymerization.[2]

- **Operational Insight:** Purification should be performed via vacuum distillation (if liquid) or, preferably, recrystallization (if solid purity is >95%).[2]
- **Vacuum Protocol:** If distillation is required, maintain pressure <5 mmHg to keep pot temperature below 140 °C, preserving the integrity of the cyclohexyl ring conformation.

Stereochemistry & Thermodynamics

The utility of this molecule dictates that the trans isomer (diequatorial) is strictly required.[2] The cis isomer (axial-equatorial) introduces a "kink" in the molecular structure, disrupting the rod-like anisotropy required for liquid crystal phases.

Conformational Analysis[2][5]

- **Trans-Isomer:** Both the butyl group and the carboxylic acid group occupy equatorial positions in the chair conformation.[2] This minimizes 1,3-diaxial interactions, making it the thermodynamic product.[2]
- **Cis-Isomer:** One substituent is forced into an axial position, raising the ground state energy by approximately 1.7 kcal/mol.[2]

Visualization: Isomerization Logic

The following diagram illustrates the thermodynamic drive from cis to trans and the synthetic pathway to access it.



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Caption: Thermodynamic equilibration pathway converting the kinetic cis-rich mixture to the stable trans-isomer.

Synthesis & Purification Protocol

This protocol synthesizes the trans acid from 4-butylbenzoic acid.[2] The critical step is the post-hydrogenation isomerization, as direct hydrogenation often yields the cis isomer.[2]

Step 1: Catalytic Hydrogenation

Reagents: 4-Butylbenzoic acid, 5% Rh/C or PtO₂, Acetic Acid.[2]

- Dissolve 4-butylbenzoic acid in glacial acetic acid.

- Hydrogenate at 50–60 psi (3–4 bar) and 50 °C until hydrogen uptake ceases.
- Filter catalyst and concentrate.[2][5]
 - Result: A mixture typically enriched in the cis isomer (approx. 70:30 cis:trans) due to the syn-addition mechanism of heterogeneous catalysis.[2]

Step 2: Thermodynamic Equilibration (Isomerization)

Reagents: KOH, Methanol (or Ethylene Glycol for higher temp), HCl.[2]

- Dissolve the crude residue in 20% KOH/Methanol.
- Reflux vigorously for 12–24 hours. The base enolizes the position alpha to the carbonyl, allowing the substituent to flip between axial and equatorial.[2]
- The equilibrium shifts toward the diequatorial trans form (>90%).[2]
- Acidify with concentrated HCl to precipitate the free acid.[2]

Step 3: Purification (Self-Validating Step)

Since the trans isomer has a higher melting point and lower solubility than the cis isomer, crystallization is the validation step.[2]

- Solvent: Petroleum Ether (60–80°C fraction) or chilled Pentane.
- Dissolve the crude solid in minimum hot solvent.[2]
- Cool slowly to 0°C. The trans isomer crystallizes as white needles; the cis isomer (and unreacted oil) remains in the mother liquor.
- Validation: Check Melting Point. If <35°C, recrystallize.[2]

Applications in Liquid Crystals

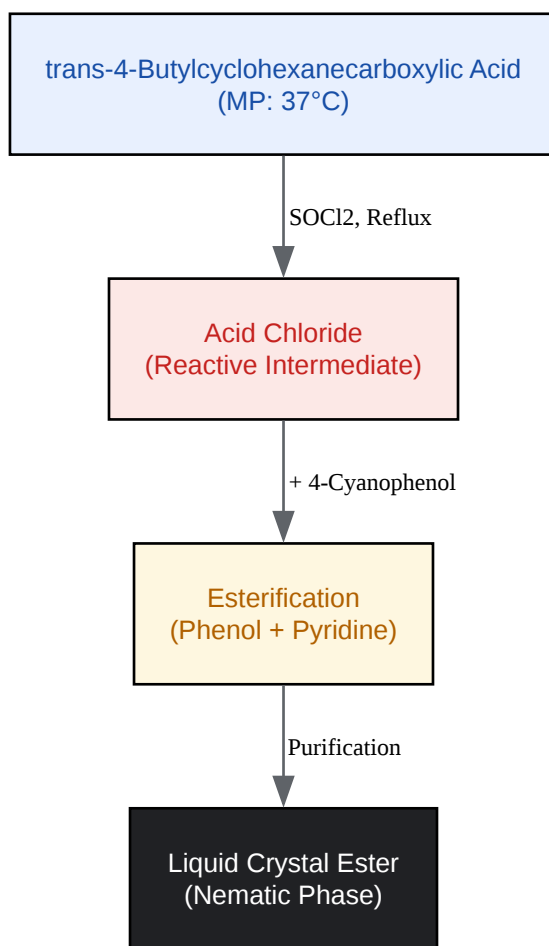
The **trans-4-butylcyclohexanecarboxylic acid** moiety is a "calamitic" (rod-like) core.[2] It is rarely used as the acid itself but is converted into esters or cyanobiphenyls.[2]

Structural Role[2][5][7][8]

- Rigidity: The cyclohexane ring provides rigidity without the UV absorption/instability associated with conjugated aromatic rings.[2]
- Viscosity: Saturated rings generally yield liquid crystals with lower viscosity than their aromatic counterparts, improving switching speeds in displays.[2]

Pathway: Mesogen Synthesis

The acid is typically converted to an acid chloride and then coupled with a phenol to create the final liquid crystal.[2]



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Caption: Synthesis of a nematic liquid crystal from the acid precursor.

References

- TCI Chemicals.**trans-4-Butylcyclohexanecarboxylic Acid** Product Specifications. Retrieved from .[\[2\]](#)
- PubChem.Compound Summary for CID 2060518: trans-4-butylcyclohexane-1-carboxylic acid. National Library of Medicine.[\[2\]](#) Retrieved from .[\[2\]](#)
- Kelly, S. M. (1995).[\[2\]](#) Liquid Crystals: Chemistry and Structure-Property Relationships. In Handbook of Liquid Crystals. Wiley-VCH.[\[2\]](#) (Contextual grounding for cyclohexane mesogens).
- ChemicalBook.trans-4-n-Butylcyclohexanecarboxylic acid Properties and Synthesis. Retrieved from .[\[2\]](#)

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Sources

- [1. dumkalcollege.in](http://dumkalcollege.in) [dumkalcollege.in]
- [2. 4-Butylcyclohexanecarboxylic Acid \(cis-and trans-mixture\) | C11H20O2 | CID 2060518 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [3. trans-4-tert-Butylcyclohexanecarboxylic acid | lookchem](#) [lookchem.com]
- [4. chembk.com](http://chembk.com) [chembk.com]
- [5. prepchem.com](http://prepchem.com) [prepchem.com]
- To cite this document: BenchChem. [Technical Monograph: trans-4-Butylcyclohexanecarboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3019037/docs#technical-monograph-trans-4-butylcyclohexanecarboxylic-acid>]

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